

Reproducibility of Antitumor Agent-107

Experiments: A Comparative Guide

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Compound of Interest

Compound Name: Antitumor agent-107

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The landscape of oncology research features a multitude of therapeutic candidates, and the designation "**Antitumor agent-107**" has been assigned to several distinct investigational drugs. This guide provides a comparative analysis of the available experimental data for these agents, focusing on the reproducibility of their reported antitumor effects. We will delve into the performance of ICT-107, DSP107, AbGn-107, AUR107, and SOT-107, comparing their clinical and preclinical findings with relevant alternatives and standard-of-care treatments. Detailed experimental protocols and signaling pathway diagrams are provided to offer researchers, scientists, and drug development professionals a comprehensive resource for evaluating these novel therapies.

ICT-107: A Dendritic Cell Vaccine for Glioblastoma

ICT-107 is an autologous dendritic cell vaccine designed to elicit an immune response against six tumor-associated antigens expressed on glioblastoma (GBM) cells.[1][2] Clinical trials have investigated its efficacy in newly diagnosed GBM patients, with results that highlight the complexities of immunotherapy and the challenges of reproducing outcomes across different study phases.

Comparison of Clinical Trial Data: ICT-107 vs. Standard of Care

The standard of care for newly diagnosed GBM typically involves surgical resection followed by radiation and chemotherapy with temozolomide. Clinical trials of ICT-107 have been conducted as an adjuvant to this standard therapy.

Metric	Phase I Trial (Adjuvant ICT-107)	Historical Control (Standard of Care Alone)	Phase II Trial (ICT-107 Arm)	Phase II Trial (Control Arm)
One-Year Overall Survival	100%	61.1%	Not Reported	Not Reported
Two-Year Overall Survival	80%	26.5%	Not Statistically Significant vs. Control	Not Statistically Significant vs. ICT-107
Median Overall Survival (OS)	Not Reached at 26.4 months	~15 months	Favored ICT-107 by 2.0 months (not statistically significant)	-
Median Progression-Free Survival (PFS)	17.7 months	6.9 months	Significantly increased by 2.2 months (p=0.011)	-

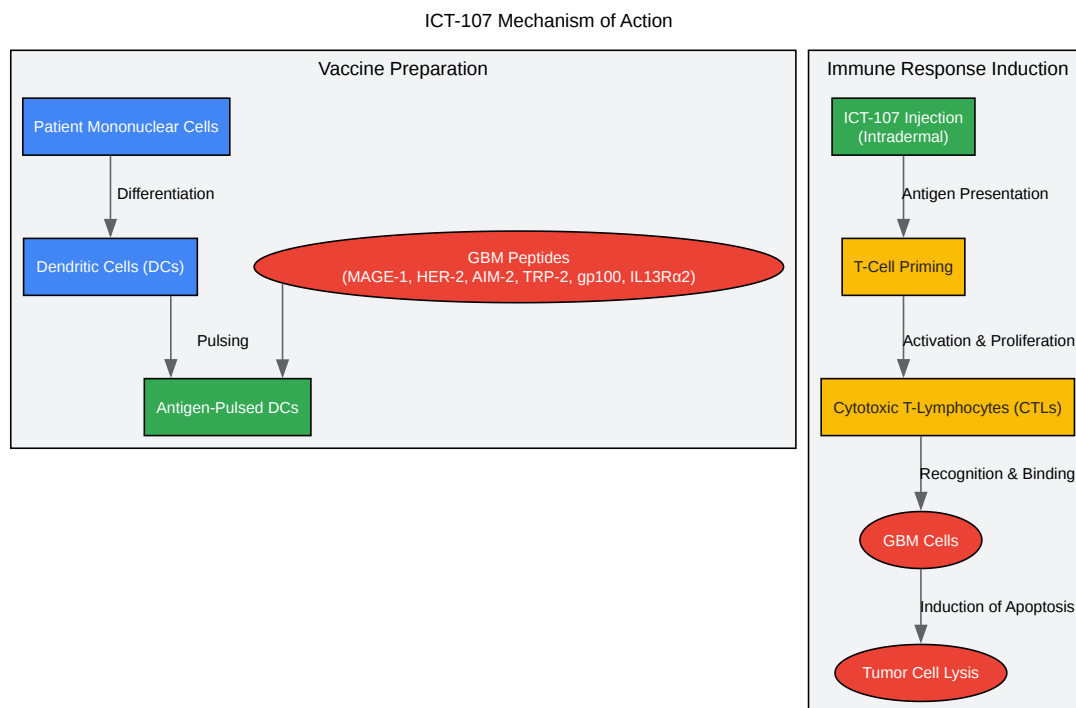
Experimental Protocols:

ICT-107 Phase II Clinical Trial Protocol (NCT01280552):

- Patient Population: Newly diagnosed GBM patients who have undergone surgical resection and concurrent chemoradiotherapy. Patients were required to be HLA-A1+ and/or HLA-A2+. [\[3\]](#)
- Study Design: A randomized, double-blind, placebo-controlled trial. [\[3\]](#)

- Treatment Regimen:
 - Patients were randomized (2:1) to receive either ICT-107 or a placebo (unpulsed dendritic cells).[3]
 - Induction phase: Four weekly intradermal injections of ICT-107 or placebo.
 - Maintenance phase: Vaccinations at 1, 3, and 6 months, and then every 6 months thereafter, alongside adjuvant temozolomide.
- Endpoints: The primary endpoint was overall survival (OS). Secondary endpoints included progression-free survival (PFS), safety, and immune response.

Signaling Pathway and Experimental Workflow:



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Caption: Mechanism of action for the ICT-107 dendritic cell vaccine.

DSP107: A Bi-specific Fusion Protein for Solid Tumors

DSP107 is a first-in-class bi-specific fusion protein that targets both CD47 and 4-1BB. This dual mechanism is designed to block the "don't eat me" signal on cancer cells while simultaneously providing a costimulatory signal to T cells. It has shown promising results in a Phase 1/2 clinical trial, particularly in combination with the immune checkpoint inhibitor atezolizumab for metastatic microsatellite stable colorectal cancer (MSS-CRC).

Comparison of Clinical Trial Data: DSP107 in Colorectal Cancer

DSP107 has been evaluated as a monotherapy and in combination with atezolizumab in a heavily pre-treated MSS-CRC patient population.

Metric	DSP107 Monotherapy (n=19)	DSP107 + Atezolizumab (n=21)	Standard of Care (Regorafenib/Lonsurf - historical)
Median Overall Survival (OS)	8.1 months (as of May 2025)	17 months (as of May 2025)	~6-7 months
Disease Control Rate	21%	62%	~40-50%
Objective Response	-	1 Complete Response, 1 Partial Response	Very low (<2%)

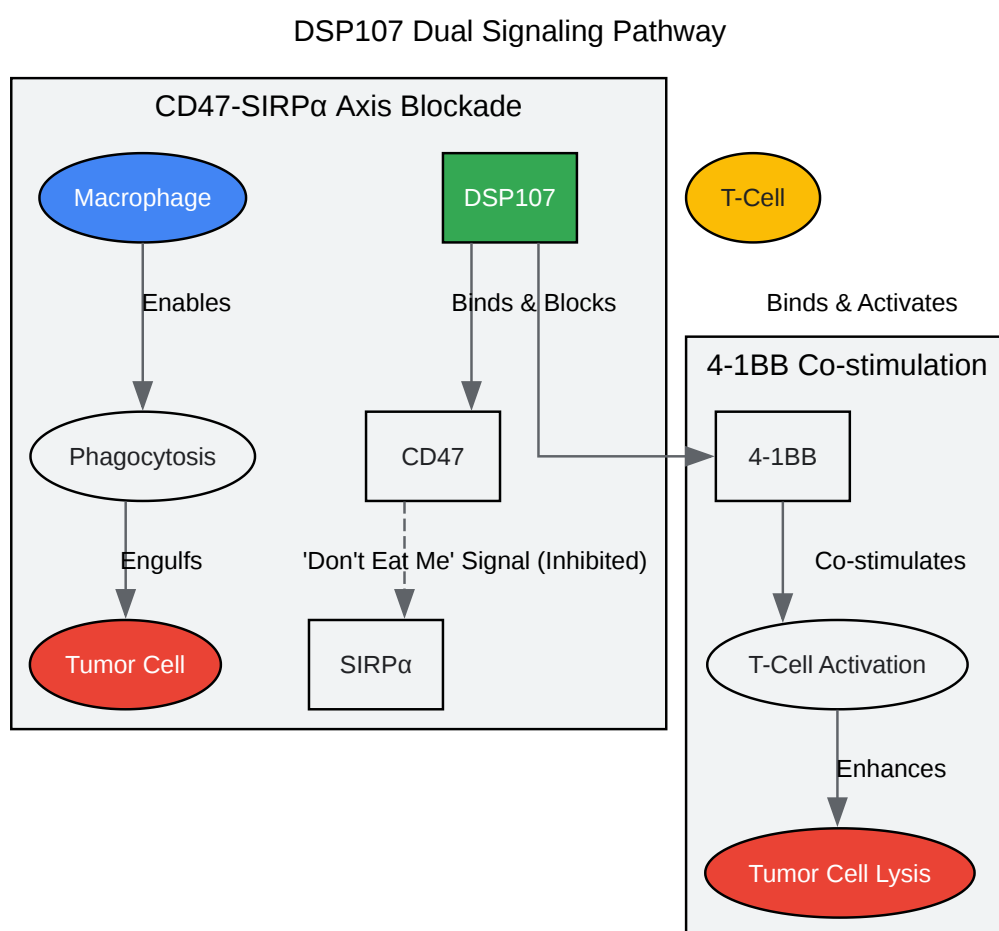
Experimental Protocols:

DSP107 Phase 1/2 Clinical Trial Protocol (NCT04440735):

- Patient Population: Patients with advanced solid tumors that are not amenable to surgical resection or other approved therapies. The dose expansion cohort included patients with 3rd line MSS colorectal cancer.
- Study Design: An open-label, multi-center, Phase 1/2 dose-escalation and expansion study.
- Treatment Regimen:
 - Monotherapy: Weekly intravenous infusions of DSP107.

- Combination Therapy: Weekly intravenous infusions of 10 mg/kg DSP107 and atezolizumab (1200 mg) every three weeks.
- Endpoints: Primary objectives were to determine safety and tolerability. Secondary objectives included assessing preliminary efficacy.

Signaling Pathway and Experimental Workflow:



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Caption: Dual mechanism of action of DSP107.

AbGn-107: An Antibody-Drug Conjugate for Gastrointestinal Cancers

AbGn-107 is an antibody-drug conjugate (ADC) that targets the AG-7 antigen, a glycol-epitope expressed in various gastrointestinal malignancies. A Phase Ia clinical trial has assessed its safety and preliminary efficacy.

Clinical Trial Data: AbGn-107 in Advanced GI Cancers

The Phase Ia trial enrolled patients with chemo-refractory gastric, colorectal, pancreatic, or biliary cancer.

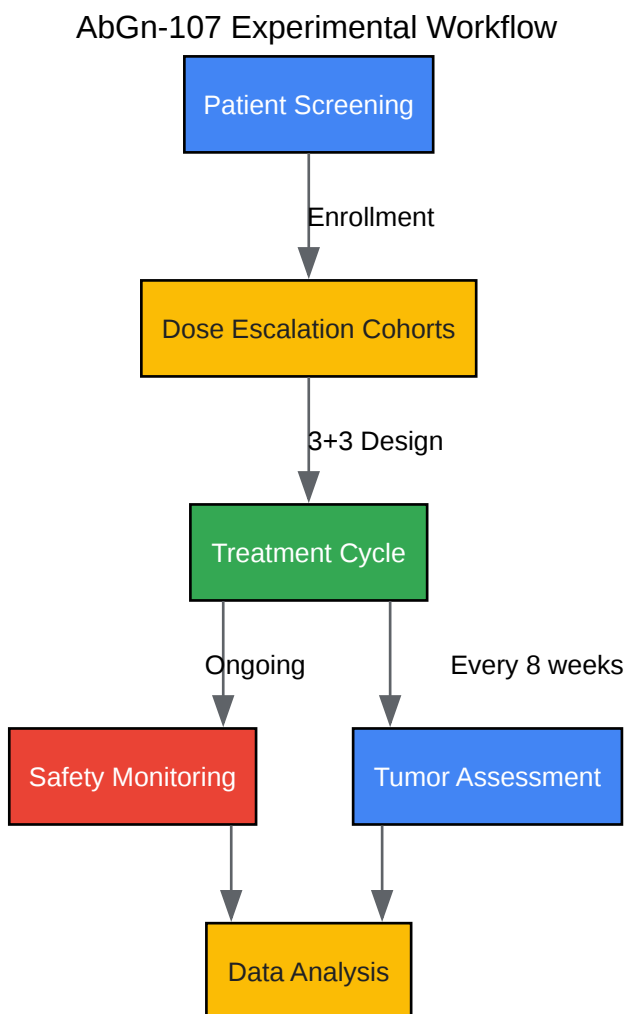
Metric	AbGn-107 Phase Ia Trial (NCT02908451)
Number of Patients	39 in dose escalation, 7 in cohort expansion
Best Response	1 Partial Response (2.6%), 18 Stable Disease (46.2%)
Disease Control > 6 months	6 subjects (13.0%)

Experimental Protocols:

AbGn-107 Phase Ia Clinical Trial Protocol (NCT02908451):

- Patient Population: Patients with chemo-refractory, locally advanced, recurrent, or metastatic gastric, colorectal, pancreatic, or biliary cancer.
- Study Design: A standard 3+3 dose-escalation design.
- Treatment Regimen: Intravenous doses ranging from 0.1 mg/kg every 4 weeks to 1.0 mg/kg every 2 weeks.
- Endpoints: Primary objectives were safety and determination of the maximum tolerated dose. Secondary objectives included efficacy defined by objective response rate.

Experimental Workflow:



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Caption: Workflow for the Phase Ia clinical trial of AbGn-107.

AUR107 and SOT-107: Emerging Antitumor Agents

Information on AUR107 and SOT-107 is more preliminary, with limited publicly available data on experimental reproducibility.

AUR107 is an oral, dual inhibitor of CBP and p300 and is currently in a Phase 1 clinical trial (SHAKTI-1, NCT05865002) for relapsed advanced solid tumors. Preclinical studies have

reportedly shown excellent efficacy with a good therapeutic margin, but quantitative data is not yet widely available.

SOT-107 is a conjugate of transferrin and diphtheria toxin designed to treat high-grade gliomas. Its mechanism involves transferrin-mediated delivery of the toxin to cancer cells. While a Phase 3 trial for glioblastoma is listed as completed, detailed results and data for assessing reproducibility are not readily accessible in the public domain.

Due to the limited availability of detailed, peer-reviewed experimental data for AUR107 and SOT-107, a comprehensive comparison of their reproducibility is not feasible at this time. Further publication of preclinical and clinical trial results is necessary to enable a thorough evaluation.

In conclusion, the various "**Antitumor agent-107**" candidates represent a diverse range of therapeutic modalities. While promising data has emerged for agents like ICT-107 and DSP107, the reproducibility of clinical outcomes, particularly for ICT-107 between its Phase I and II trials, underscores the importance of robust, well-controlled studies. For all these agents, the future publication of more detailed experimental protocols and comprehensive datasets will be crucial for the scientific community to fully assess their therapeutic potential and the reproducibility of their effects.

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